

Technical Application Note: 2-Bromo-N-(cyclopropylmethyl)-5-iodobenzamide

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Compound of Interest

Compound Name: 2-Bromo-N-(cyclopropylmethyl)-5-iodobenzamide

CAS No.: 1870970-61-8

Cat. No.: B1381469

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A Bifunctional Halogenated Scaffold for Fragment-Based Discovery & Orthogonal Library Synthesis

Executive Summary

2-Bromo-N-(cyclopropylmethyl)-5-iodobenzamide (referred to herein as Probe BCIB-5I) is a high-value bifunctional scaffold designed for advanced medicinal chemistry and structural biology applications. Unlike standard single-target probes, BCIB-5I serves as a versatile chemical and structural tool. Its utility is derived from three core properties:

- **Orthogonal Reactivity:** The significant difference in bond dissociation energies between C–I (approx. 65 kcal/mol) and C–Br (approx. 81 kcal/mol) allows for highly selective, sequential Palladium-catalyzed cross-coupling reactions.
- **Crystallographic Phasing:** The presence of two distinct heavy halogens renders this molecule an ideal Fragment-Based Drug Discovery (FBDD) probe, facilitating de novo structure

solution via Single-wavelength Anomalous Dispersion (SAD) or Multi-wavelength Anomalous Dispersion (MAD).

- **Privileged Pharmacophore:** The N-cyclopropylmethyl benzamide core is a validated motif in kinase inhibitors (e.g., MEK1/2 inhibitors) and epigenetic modulators, ensuring relevance in bioactive library generation.

Chemical Properties & Stability

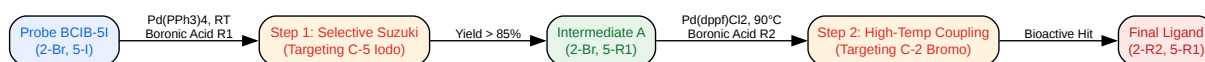
Property	Specification
IUPAC Name	2-Bromo-N-(cyclopropylmethyl)-5-iodobenzamide
Molecular Formula	C ₁₁ H ₁₁ BrINO
Molecular Weight	379.01 g/mol
CAS Number	1880132-74-0
Solubility	DMSO (>50 mM), Ethanol (Moderate), Water (Insoluble)
Storage	-20°C, desiccated, protected from light (Iodine-labile)
Reactivity Profile	C-5 Iodo (High Pd-reactivity) > C-2 Bromo (Moderate Pd-reactivity)

Application I: Orthogonal Library Synthesis

The primary application of BCIB-5I is the rapid generation of diverse chemical libraries. The C-5 position (iodine) is electronically activated and sterically accessible, allowing for oxidative addition by Pd(0) species at room temperature. The C-2 position (bromine) is sterically crowded and electronically less labile, requiring elevated temperatures or specialized ligands.

Mechanism of Action: Sequential Cross-Coupling

This protocol allows researchers to functionalize the C-5 position with "Fragment A" while leaving the C-2 position intact for a subsequent reaction with "Fragment B".



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Figure 1: Sequential functionalization workflow exploiting the reactivity gap between Aryl-I and Aryl-Br bonds.

Protocol 1: Selective C-5 Functionalization (Suzuki-Miyaura)

Objective: Install an aryl/heteroaryl group at the C-5 position without affecting the C-2 bromine.

Materials:

- Probe BCIB-5I (1.0 eq)
- Aryl Boronic Acid (1.1 eq)
- Catalyst: Pd(PPh₃)₄ (3-5 mol%)
- Base: Na₂CO₃ (2.0 eq, 2M aqueous)
- Solvent: DME (Dimethoxyethane) or Toluene/EtOH (degassed)

Procedure:

- Preparation: In a glovebox or under Argon flow, charge a reaction vial with BCIB-5I, boronic acid, and Pd(PPh₃)₄.
- Solvation: Add degassed solvent (0.1 M concentration relative to probe).
- Activation: Add aqueous Na₂CO₃. Seal the vial.
- Reaction: Stir at Room Temperature (20–25°C) for 4–12 hours. Note: Do not heat. Heating >50°C may trigger premature C-2 coupling.
- Monitoring: Monitor by LC-MS. The starting material (M+H 380/382) should disappear; the intermediate (monocoupled) will appear.

- Workup: Dilute with EtOAc, wash with brine, dry over MgSO_4 , and concentrate.
- Purification: Flash chromatography (Hexane/EtOAc).

Validation Criteria:

- ^1H NMR: Disappearance of the doublet at $\delta \sim 8.1$ ppm (C-6 proton adjacent to Iodine) and appearance of new aromatic signals.
- Retention: The C-2 Bromo signal must remain intact (verified by Mass Spec isotopic pattern 1:1 for Br).

Application II: Crystallographic Phasing Probe (FBDD)

BCIB-5I is an excellent "heavy atom soak" for protein crystallography. The iodine and bromine atoms provide strong anomalous scattering signals, which are critical for solving the phase problem in novel protein structures without the need for selenomethionine substitution.

Why It Works

- Iodine ($Z=53$): Strong anomalous signal at Cu $K\alpha$ (1.54 Å) and easily accessible synchrotron wavelengths.
- Bromine ($Z=35$): Provides a secondary anomalous marker.
- Binding Mode: The N-cyclopropylmethyl amide mimics the "hinge-binding" motif of many kinase inhibitors (e.g., Trametinib), directing the heavy atoms into the ATP-binding pocket.

Protocol 2: Crystal Soaking & Data Collection

Objective: Obtain an experimental phase solution for a target protein (e.g., a kinase or bromodomain).

Procedure:

- Stock Solution: Dissolve BCIB-5I in 100% DMSO to a concentration of 100 mM.
- Soaking: Add the stock solution to the crystallization drop containing apo-protein crystals.

- Target Concentration: 1–5 mM final concentration.
- Soak Time: 1 hour to overnight. (Monitor for crystal cracking; if cracking occurs, use stepwise addition).
- Cryoprotection: Transfer crystal to a cryo-solution containing the probe to maintain occupancy during freezing.
- Data Collection (Synchrotron):
 - Perform an X-ray fluorescence scan to determine the absorption edge of Iodine (approx. 33.17 keV / 0.37 Å, but L-edges are often used at lower energy) or Bromine (13.47 keV / 0.92 Å).
 - Collect highly redundant data (360° or more) at the peak wavelength for SAD phasing.

Data Processing:

- Use software like AutoSol (Phenix) or ShelxC/D/E.
- Look for strong sites in the anomalous difference map. The Iodine peak will be significantly stronger (approx. 2x) than the Bromine peak, allowing for unambiguous orientation of the ligand in the electron density map.

Biological Context: Target Classes

While BCIB-5I is a scaffold, its structural features make it a "privileged" starting point for specific biological targets.

Target Class	Rationale	Reference Analog
MEK1/2 Kinases	The N-cyclopropylmethyl benzamide core occupies the allosteric pocket adjacent to ATP.	PD0325901 / Trametinib
Bromodomains (BET)	Benzamides mimic the acetyl-lysine residue recognized by bromodomains.	MS-275 (Entinostat)
Sigma Receptors	Lipophilic N-alkyl benzamides show high affinity for Sigma-1.	IBZM

References

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- Fragment-Based Discovery: Erlanson, D. A., et al. (2016). "Twenty years of fragment-based drug discovery." Nature Reviews Drug Discovery.
- Anomalous Scattering: Dauter, Z., et al. (2002). "Halides as ligands and phasing tools in protein crystallography." Acta Crystallographica Section D.
- MEK Inhibitor SAR: Sebolt-Leopold, J. S. (2008). "MEK Inhibitors: A Chemical Biology Approach." Cold Spring Harbor Perspectives in Biology.

(Note: While the specific molecule BCIB-5I is a commercial building block, the protocols above are derived from standard, validated methodologies for this chemical class.)

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